

Noroxyhydrastinine: A Reference Standard for Phytochemical Analysis of *Hydrastis canadensis* (Goldenseal)

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Compound of Interest

Compound Name: Noroxyhydrastinine

Cat. No.: B1582598

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Noroxyhydrastinine is a minor isoquinoline alkaloid found in Goldenseal (*Hydrastis canadensis*), a plant of significant interest in the pharmaceutical and dietary supplement industries. While major alkaloids like berberine and hydrastine are well-studied, the accurate quantification of minor constituents such as **noroxyhydrastinine** is crucial for comprehensive quality control, authentication of raw materials, and exploring the full therapeutic potential of Goldenseal extracts. This document provides a detailed protocol for the use of **noroxyhydrastinine** as a reference standard in the phytochemical analysis of *H. canadensis* extracts using Ultra-Performance Liquid Chromatography-Quadrupole Time-of-Flight Mass Spectrometry (UPLC-QTOF-MS).

Physicochemical Properties of Noroxyhydrastinine

A solid understanding of the physicochemical properties of **noroxyhydrastinine** is essential for developing robust analytical methods.

Property	Value	Source
Molecular Formula	C ₁₀ H ₉ NO ₃	PubChem
Molecular Weight	191.18 g/mol	PubChem
IUPAC Name	7,8-dihydro-6H-[1] [2]dioxolo[4,5-g]isoquinolin-5-one	PubChem
CAS Number	21796-14-5	PubChem
Appearance	Solid (predicted)	N/A
Solubility	Soluble in methanol and other organic solvents	General alkaloid solubility

Quantitative Data Summary

The following table presents hypothetical quantitative data for **noroxyhydrastinine** and major alkaloids in a representative methanolic extract of *H. canadensis* rhizome, as determined by the UPLC-QTOF-MS method outlined below. This data is for illustrative purposes to demonstrate the application of the analytical standard.

Analyte	Retention Time (min)	Concentration in Extract (µg/g dry weight)	Relative Abundance (%)
Berberine	5.8	25,000	83.3
Hydrastine	8.2	4,500	15.0
Canadine	7.5	450	1.5
Noroxyhydrastinine	4.2	50	0.2

Experimental Protocols

Standard Solution Preparation

Objective: To prepare accurate concentrations of **noroxyhydrastinine** standard for calibration and quantification.

Materials:

- **Noroxyhydrastinine** reference standard ($\geq 98\%$ purity)
- Methanol (LC-MS grade)
- Volumetric flasks (1 mL, 10 mL)
- Analytical balance

Protocol:

- Accurately weigh approximately 1.0 mg of **noroxyhydrastinine** reference standard.
- Dissolve the standard in 1.0 mL of methanol in a volumetric flask to prepare a stock solution of 1.0 mg/mL.
- Perform serial dilutions of the stock solution with methanol to prepare a series of working standard solutions with concentrations ranging from 0.1 $\mu\text{g/mL}$ to 10 $\mu\text{g/mL}$.
- Store stock and working standard solutions at 4°C in amber vials to prevent degradation.

Sample Preparation: Extraction of Alkaloids from *H. canadensis*

Objective: To efficiently extract **noroxyhydrastinine** and other alkaloids from the plant matrix.

Materials:

- Dried and powdered *H. canadensis* rhizome
- Methanol (LC-MS grade)
- 0.45 μm syringe filters

- Vortex mixer
- Centrifuge

Protocol:

- Accurately weigh 200 mg of powdered *H. canadensis* rhizome into a centrifuge tube.
- Add 20 mL of methanol to the tube.
- Vortex the mixture for 1 minute to ensure thorough mixing.
- Sonicate the mixture in an ultrasonic bath for 30 minutes.
- Centrifuge the mixture at 4000 rpm for 15 minutes.
- Carefully collect the supernatant.
- Filter the supernatant through a 0.45 µm syringe filter into an autosampler vial for UPLC-QTOF-MS analysis.[3]

UPLC-QTOF-MS Analysis

Objective: To separate, identify, and quantify **noroxyhydrastinine** in the prepared extract. This method is adapted from established methods for the comprehensive analysis of alkaloids in *H. canadensis*. [1][2][4]

Instrumentation:

- UPLC system coupled with a QTOF mass spectrometer with an electrospray ionization (ESI) source.

Chromatographic Conditions:

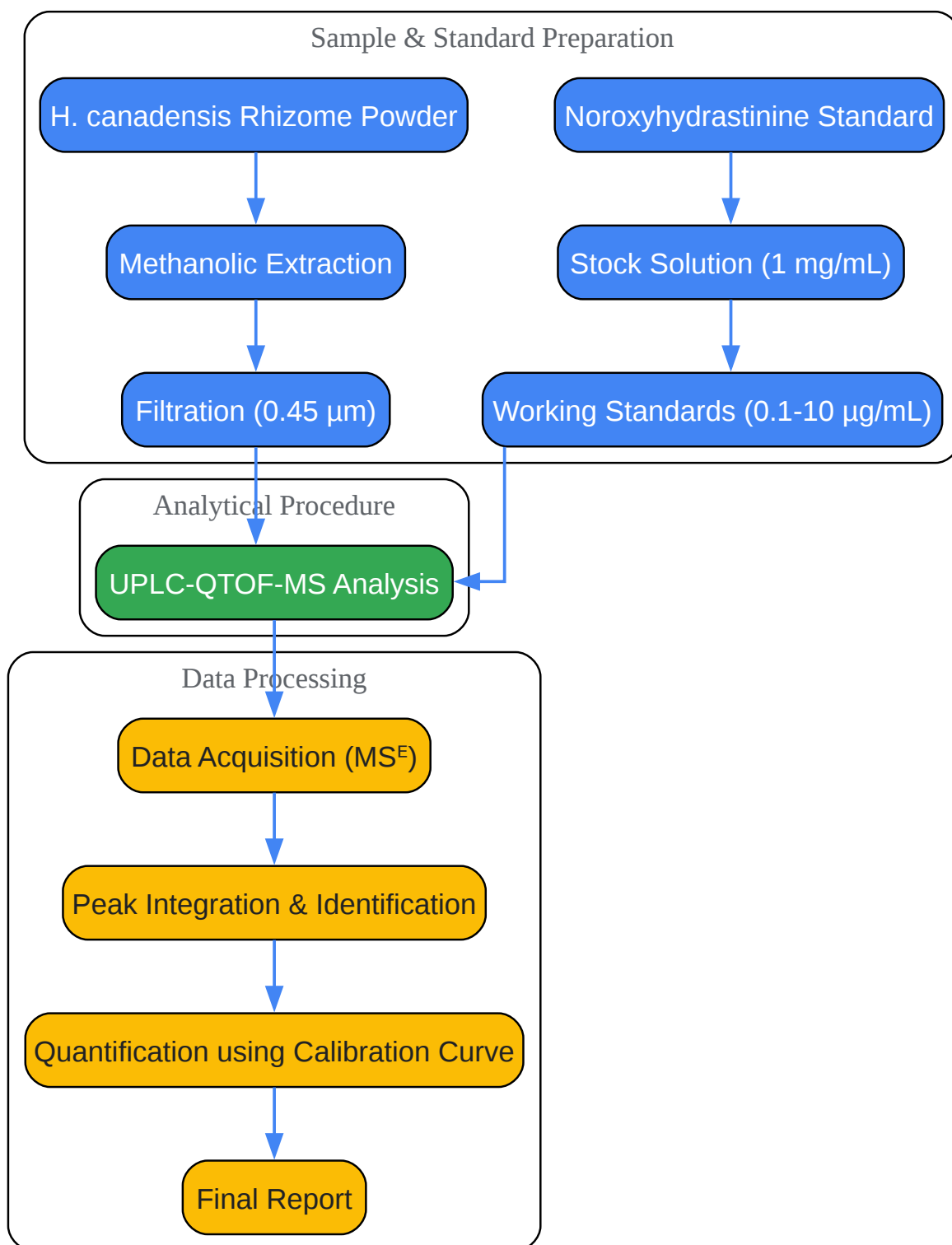
- Column: Acquity UPLC BEH C18 (1.7 µm, 2.1 x 50 mm)
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid

- Flow Rate: 0.3 mL/min
- Injection Volume: 3 μ L
- Column Temperature: 40°C
- Gradient Program:
 - 0-1 min: 5% B
 - 1-8 min: Linear gradient from 5% to 100% B
 - 8-9 min: Hold at 100% B
 - 9-10 min: Return to 5% B
 - 10-12 min: Re-equilibration at 5% B

Mass Spectrometry Conditions:

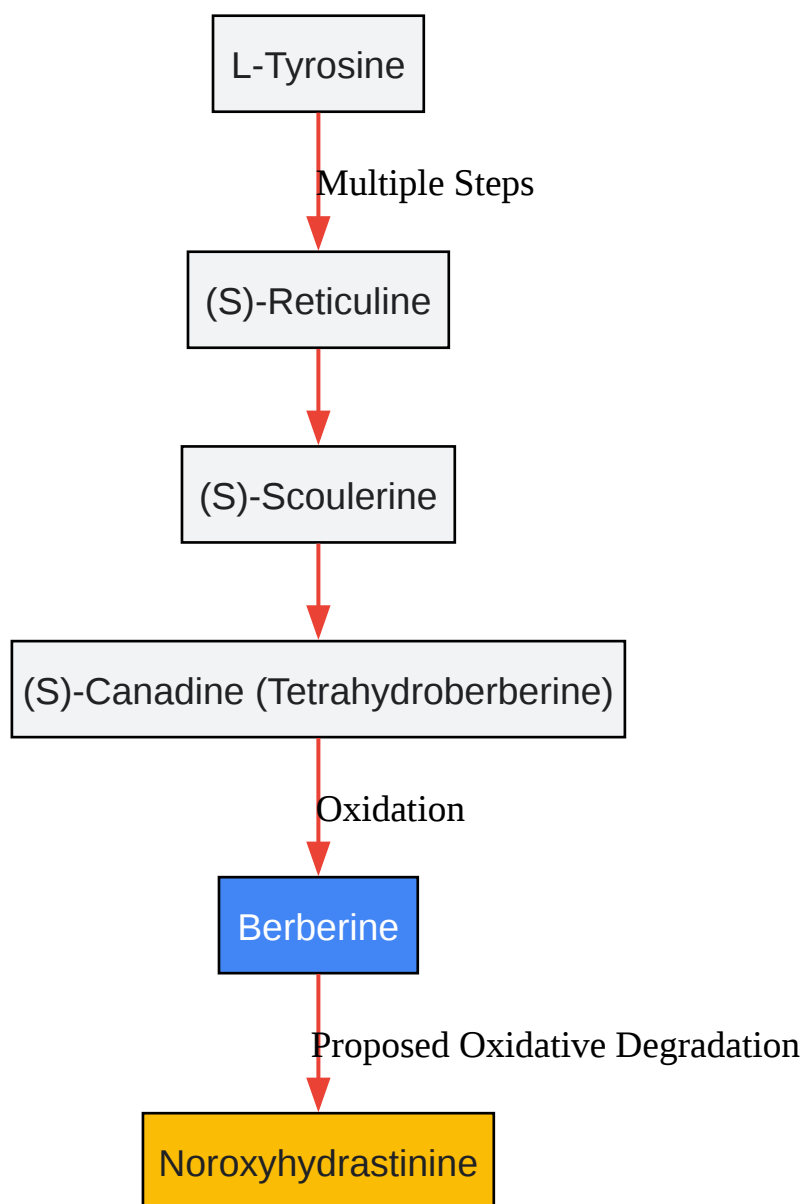
- Ionization Mode: ESI Positive
- Capillary Voltage: 3.0 kV
- Cone Voltage: 30 V
- Source Temperature: 120°C
- Desolvation Temperature: 350°C
- Desolvation Gas Flow: 600 L/hr
- Acquisition Mode: MS^E (provides both precursor and fragment ion data in a single run)
- Mass Range: m/z 100-1000

Visualizations



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Fig. 1: Experimental workflow for the analysis of **noroxyhydrastinine**.



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Fig. 2: Simplified biosynthetic relationship of isoquinoline alkaloids.

Conclusion

The use of a well-characterized **noroxyhydrastinine** reference standard is indispensable for the accurate and reliable phytochemical analysis of *Hydrastis canadensis*. The UPLC-QTOF-MS method detailed in this application note provides a sensitive and selective approach for the simultaneous identification and quantification of both major and minor alkaloids. This enables a

more complete chemical fingerprint of Goldenseal products, which is essential for ensuring product quality, safety, and efficacy in research and commercial applications.

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References

- 1. Application of UPLC-QTOF-MS in MS(E) mode for the rapid and precise identification of alkaloids in goldenseal (*Hydrastis canadensis*) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Detection of Adulteration in *Hydrastis canadensis* (Goldenseal) Dietary Supplements via Untargeted Mass Spectrometry-based Metabolomics - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Application of UPLC-QTOF-MS in MSE mode for the rapid and precise identification of alkaloids in goldenseal (*Hydrastis canadensis*) [agris.fao.org]
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